

An In-depth Technical Guide to 2-Methyl-2-pentenal

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Compound of Interest

Compound Name: 2-Methyl-2-pentenal

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and safety information for **2-Methyl-2-pentenal**. The information is intended for professionals in research and development.

Chemical Structure and Properties

2-Methyl-2-pentenal is an alpha,beta-unsaturated aldehyde.^[1] Its chemical structure is characterized by a pentene backbone with a methyl group at the second carbon and an aldehyde functional group at the first carbon. The linear formula is $C_2H_5CH=C(CH_3)CHO$.

Structure:

The presence of a double bond between the second and third carbons gives rise to (E) and (Z) stereoisomers. The (E)-isomer is typically the major component in commercially available samples.

Quantitative Data Summary

The key chemical and physical properties of **2-Methyl-2-pentenal** are summarized in the table below for easy reference.

| Property | Value | Reference(s) |
|-------------------|--|--------------|
| Molecular Formula | C ₆ H ₁₀ O | [2] |
| Molecular Weight | 98.14 g/mol | [2] |
| IUPAC Name | 2-methylpent-2-enal | [2] |
| CAS Number | 623-36-9 | [2] |
| Appearance | Clear colorless to pale yellow liquid | [3][4] |
| Odor | Powerful, grassy-green, slightly fruity, pungent | [3][4] |
| Density | 0.86 g/mL at 25 °C | [4][5] |
| Boiling Point | 137-138 °C at 765 mmHg | [4][5] |
| Melting Point | -90 °C | [4] |
| Flash Point | 32 °C (89.6 °F) - closed cup | [4][5] |
| Refractive Index | n _{20/D} 1.45 | [5] |

Synthesis of 2-Methyl-2-pentenal

The primary method for synthesizing **2-Methyl-2-pentenal** is the self-aldol condensation of propionaldehyde.[6] This reaction involves the dimerization of two propionaldehyde molecules, followed by dehydration to yield the unsaturated aldehyde. Various catalysts can be employed to facilitate this reaction, including nitrogenous organic bases, anion exchange resins, and solid base catalysts like hydrotalcite.[6][7]

Experimental Protocol: Synthesis via Aldol Condensation

This protocol is a generalized procedure based on common laboratory practices for aldol condensation.

Materials:

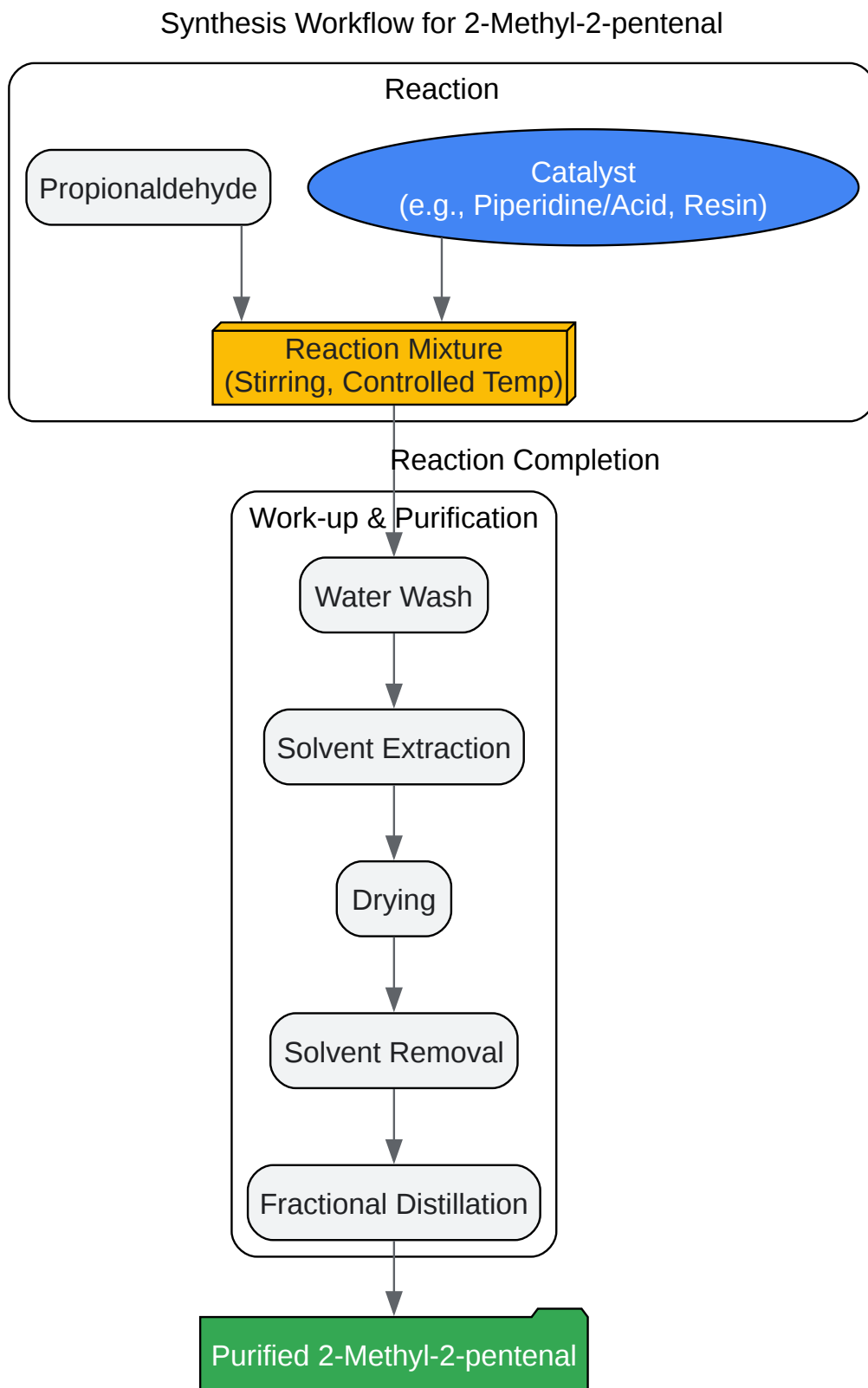
- Propionaldehyde
- Catalyst (e.g., piperidine, anion exchange resin, or activated hydrotalcite)
- Organic acid (e.g., acetic acid or propionic acid, if using an amine catalyst)
- Anhydrous magnesium sulfate or sodium sulfate (for drying)
- Deionized water
- Diethyl ether or other suitable extraction solvent

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, combine propionaldehyde with the chosen catalyst. If a nitrogenous base like piperidine is used, it is often mixed with an organic acid.[7] For solid catalysts like hydrotalcite, the catalyst is added to the reaction vessel.[6]
- **Reaction Conditions:** The reaction is typically stirred at a controlled temperature, for instance, between 10 °C and 30 °C.[7] The reaction time can vary from 0.5 to 6 hours, depending on the catalyst and temperature.[7]
- **Work-up:** After the reaction is complete, the mixture is washed with water to remove the catalyst and any water-soluble byproducts.[7]
- **Extraction:** The aqueous layer is extracted with a suitable organic solvent, such as diethyl ether. The organic layers are then combined.
- **Drying and Solvent Removal:** The combined organic extract is dried over an anhydrous drying agent (e.g., magnesium sulfate), filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude **2-Methyl-2-pentenal** is then purified by fractional distillation under reduced pressure to obtain the final product.

Synthesis Workflow Diagram

The following diagram illustrates the general workflow for the synthesis of **2-Methyl-2-pentenal**.



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Caption: A flowchart of the synthesis and purification process for **2-Methyl-2-pentenal**.

Biological Activity and Signaling Pathways

Currently, there is limited information available in scientific literature regarding the specific involvement of **2-Methyl-2-pentenal** in biological signaling pathways within drug development contexts. The Human Metabolome Database indicates no known pathways for this compound.[8] Its primary documented roles are as a naturally occurring volatile compound in various plants, such as onions and chives, and as a flavoring agent in the food industry.[1] It is also reported to have inhibitory effects on some plant pathogenic bacteria.[9]

Given the audience of drug development professionals, it is important to note that the current body of research has not focused on its mechanism of action in mammalian systems.

Safety and Toxicology

2-Methyl-2-pentenal is classified as a flammable liquid and is toxic if inhaled.[3] It can cause serious eye damage and may lead to an allergic skin reaction.[3] It is also considered harmful to aquatic life with long-lasting effects.[10]

Safety and Toxicity Data

| Hazard Type | GHS Classification | Details | Reference(s) |
|--------------------------------|---|---|--------------|
| Physical Hazard | Flammable Liquid, Category 3 | H226: Flammable liquid and vapor | [3][10] |
| Health Hazards | Acute Toxicity, Inhalation, Cat. 3 | H331: Toxic if inhaled | [3][10] |
| Serious Eye Damage, Category 1 | H318: Causes serious eye damage | [3][10] | [3][10] |
| Skin Sensitization, Category 1 | H317: May cause an allergic skin reaction | [3][10] | |
| Environmental Hazard | Aquatic Chronic, Category 3 | H412: Harmful to aquatic life with long lasting effects | |
| LD/LC50 Data | LC50 (Fish) | > 46 - < 100 mg/L (96 h, <i>Leuciscus idus</i>) | [10] |
| EC50 (Daphnia) | 44 mg/L (48 h, <i>Daphnia magna</i>) | [10] | [10] |
| EC50 (Algae) | 65.4 mg/L (72 h, <i>Desmodesmus subspicatus</i>) | [10] | |

Handling Precautions: Due to its hazardous nature, **2-Methyl-2-pentenal** should be handled in a well-ventilated area, using appropriate personal protective equipment (PPE), including gloves and eye/face protection.[10] Measures should be taken to prevent the buildup of electrostatic charge, and it should be kept away from sources of ignition.[4]

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